

physical and chemical characteristics of 2-Ethyl-5-isopropylpyrazine

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Compound of Interest

Compound Name: 2-Ethyl-5-isopropylpyrazine

Cat. No.: B15246456

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An In-depth Technical Guide to 2-Ethyl-5-isopropylpyrazine

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **2-Ethyl-5-isopropylpyrazine**, targeting researchers, scientists, and professionals in drug development. The document details the compound's properties, outlines relevant experimental protocols, and visualizes its proposed biological mechanism of action.

Core Chemical and Physical Properties

2-Ethyl-5-isopropylpyrazine, a member of the pyrazine family, is a volatile organic compound. The following tables summarize its key identifying and physicochemical properties.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-Ethyl-5-(propan-2-yl)pyrazine
Synonyms	2-Ethyl-5-isopropylpyrazine
CAS Number	38028-76-1
Molecular Formula	C ₉ H ₁₄ N ₂
Molecular Weight	150.22 g/mol

Table 2: Physical and Chemical Properties

Property	Value	Source
Boiling Point	209.66 °C (estimated)	
Density	Not available	
Solubility	630.9 mg/L in water at 25°C (estimated)	
Flash Point	80.50 °C (estimated)	
logP (o/w)	2.135 (estimated)	

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Ethyl-5-isopropylpyrazine** are not readily available in public literature. However, this section outlines generalized methodologies commonly employed for alkyldiazines.

Synthesis of Alkyldiazines

The synthesis of alkyldiazines often involves the condensation of α -dicarbonyl compounds with 1,2-diamines. A general procedure is as follows:

- **Reaction Setup:** A reaction vessel is charged with an appropriate solvent, followed by the addition of the diamine reactant.
- **Reagent Addition:** The dicarbonyl compound is added dropwise to the stirred solution of the diamine. The reaction is often carried out at elevated temperatures to promote condensation.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The product is typically extracted using an organic solvent. The organic layer is then washed with brine and dried over an anhydrous salt (e.g., sodium sulfate).

- Purification: The crude product is purified by column chromatography on silica gel or by distillation under reduced pressure to yield the pure alkylpyrazine.

Purification by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for the purification and analysis of pyrazine derivatives.

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient or isocratic elution with a mixture of acetonitrile and water is often employed.
- Detection: UV detection at a wavelength around 280 nm is typically used for pyrazines.
- Procedure:
 - The crude sample is dissolved in a suitable solvent (e.g., the mobile phase).
 - The solution is filtered through a 0.45 µm filter to remove particulate matter.
 - The sample is injected onto the HPLC column.
 - Fractions are collected based on the retention time of the target compound.
 - The collected fractions are then analyzed for purity, and the solvent is removed to yield the purified product.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the identification and quantification of volatile compounds like **2-Ethyl-5-isopropylpyrazine**.

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms) is typically used.
- Carrier Gas: Helium is the most common carrier gas.

- **Oven Program:** A temperature gradient is programmed to ensure the separation of compounds with different boiling points. A typical program might start at a low temperature (e.g., 40°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C).
- **Mass Spectrometer:** Electron ionization (EI) at 70 eV is standard for generating mass spectra.
- **Identification:** Compounds are identified by comparing their mass spectra and retention times with those of known standards or with entries in a mass spectral library (e.g., NIST).

Spectroscopic Data

While a complete set of spectral data for **2-Ethyl-5-isopropylpyrazine** is not widely published, the following represents typical spectroscopic characteristics for alkylpyrazines.

Mass Spectrometry (MS)

The mass spectrum of **2-Ethyl-5-isopropylpyrazine** would be expected to show a molecular ion peak (M^+) at m/z 150. Key fragmentation patterns would likely involve the loss of alkyl groups from the pyrazine ring. For instance, the loss of an ethyl group (C_2H_5) would result in a fragment at m/z 121, and the loss of an isopropyl group (C_3H_7) would lead to a fragment at m/z 107.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H NMR spectrum would show characteristic signals for the ethyl and isopropyl groups, as well as signals for the protons on the pyrazine ring. The ^{13}C NMR spectrum would similarly display distinct peaks for the different carbon atoms in the molecule.

Infrared (IR) Spectroscopy

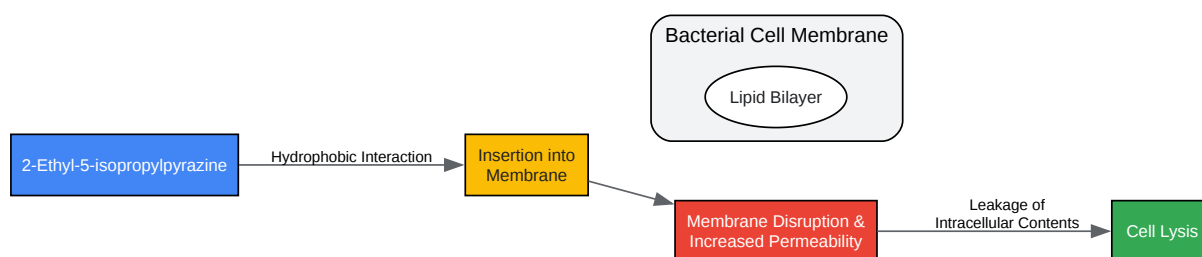
The IR spectrum of an alkylpyrazine would typically exhibit C-H stretching vibrations for the alkyl groups and the aromatic ring, C=N stretching vibrations characteristic of the pyrazine ring, and various bending vibrations.

Biological Activity and Signaling Pathways

Alkylpyrazines, as a class of compounds, have been investigated for their biological activities, with a notable focus on their antimicrobial properties.

Antimicrobial Activity

Several studies have demonstrated that alkylpyrazines possess antimicrobial activity against a range of bacteria and fungi. The proposed mechanism of action involves the disruption of the bacterial cell membrane. The lipophilic nature of the alkyl side chains is thought to facilitate the insertion of the pyrazine molecule into the lipid bilayer of the cell membrane. This insertion disrupts the membrane's integrity, leading to increased permeability, leakage of intracellular components, and ultimately, cell death.



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Caption: Proposed antimicrobial mechanism of action for **2-Ethyl-5-isopropylpyrazine**.

This diagram illustrates the hypothesized pathway where the alkylpyrazine molecule interacts with and disrupts the bacterial cell membrane, leading to cell lysis.

Conclusion

2-Ethyl-5-isopropylpyrazine is a volatile compound with defined physical and chemical properties. While specific, detailed experimental protocols for its synthesis and analysis are not extensively documented in publicly accessible literature, established methodologies for alkylpyrazines provide a strong framework for its study. The emerging evidence of the antimicrobial activity of alkylpyrazines, including the proposed mechanism of membrane disruption, suggests a potential area for further research and application in the fields of drug

development and food science. This guide serves as a foundational resource for scientists and researchers interested in the further exploration of this and related pyrazine compounds.

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